

1,3-Dibromo-2,2-dimethylpropane physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dibromo-2,2-dimethylpropane

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An In-depth Technical Guide to the Physical and Chemical Properties of 1,3-Dibromo-2,2-dimethylpropane

This technical guide provides a comprehensive overview of the physical and chemical properties of **1,3-Dibromo-2,2-dimethylpropane**, tailored for researchers, scientists, and professionals in drug development. The document details its structural characteristics, physicochemical data, reactivity, and common experimental protocols.

Physicochemical Properties

1,3-Dibromo-2,2-dimethylpropane, also known as neopentyl dibromide, is a halogenated aliphatic compound.^[1] Its core structure features a central quaternary carbon atom bonded to two methyl groups and two bromomethyl groups, an arrangement known as a neopentyl structure.^[2] This configuration is central to its chemical behavior.

The quantitative physical and chemical properties of **1,3-Dibromo-2,2-dimethylpropane** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₀ Br ₂	[1][2][3]
Molecular Weight	229.94 g/mol	[1][2][3]
IUPAC Name	1,3-dibromo-2,2-dimethylpropane	[1][2]
CAS Number	5434-27-5	[1][2]
Appearance	Powder, Colorless liquid	[3][4]
Boiling Point	181.6°C at 760 mmHg	[5]
Flash Point	58.5°C	[5]
Density	1.672 g/cm ³	[5]
SMILES	CC(C)(CBr)CBr	[2][3]
InChI	InChI=1S/C5H10Br2/c1-5(2,3-6)4-7/h3-4H2,1-2H3	[1][3]
InChIKey	UXAFLFGXSIWWMY-UHFFFAOYSA-N	[1][3]

Chemical Properties and Reactivity

The chemical reactivity of **1,3-Dibromo-2,2-dimethylpropane** is largely dictated by its unique neopentyl structure. The presence of a quaternary carbon atom adjacent to the carbon atoms bearing the bromine atoms creates significant steric hindrance.[2]

Nucleophilic Substitution Reactions: The neopentyl framework of **1,3-Dibromo-2,2-dimethylpropane** makes it highly resistant to S_N2 reactions.[2] The bulky gem-dimethyl group physically blocks the necessary backside attack by a nucleophile on the carbon atom bonded to the bromine.[2] This characteristic makes it an interesting substrate for studying reaction mechanisms.

Formation of Organometallic Reagents: The carbon-bromine bonds in **1,3-Dibromo-2,2-dimethylpropane** can react with various metals to form highly reactive organometallic

intermediates.[2] These reagents are valuable in synthetic chemistry for creating new carbon-carbon bonds.

Applications in Synthesis: Due to its structure, **1,3-Dibromo-2,2-dimethylpropane** is a useful starting material for constructing complex molecules, especially cyclic systems.[2] It is a primary precursor for the synthesis of cyclobutane derivatives through intermolecular condensation with nucleophiles, where the two bromine atoms are displaced to form the ring.[2]

Experimental Protocols

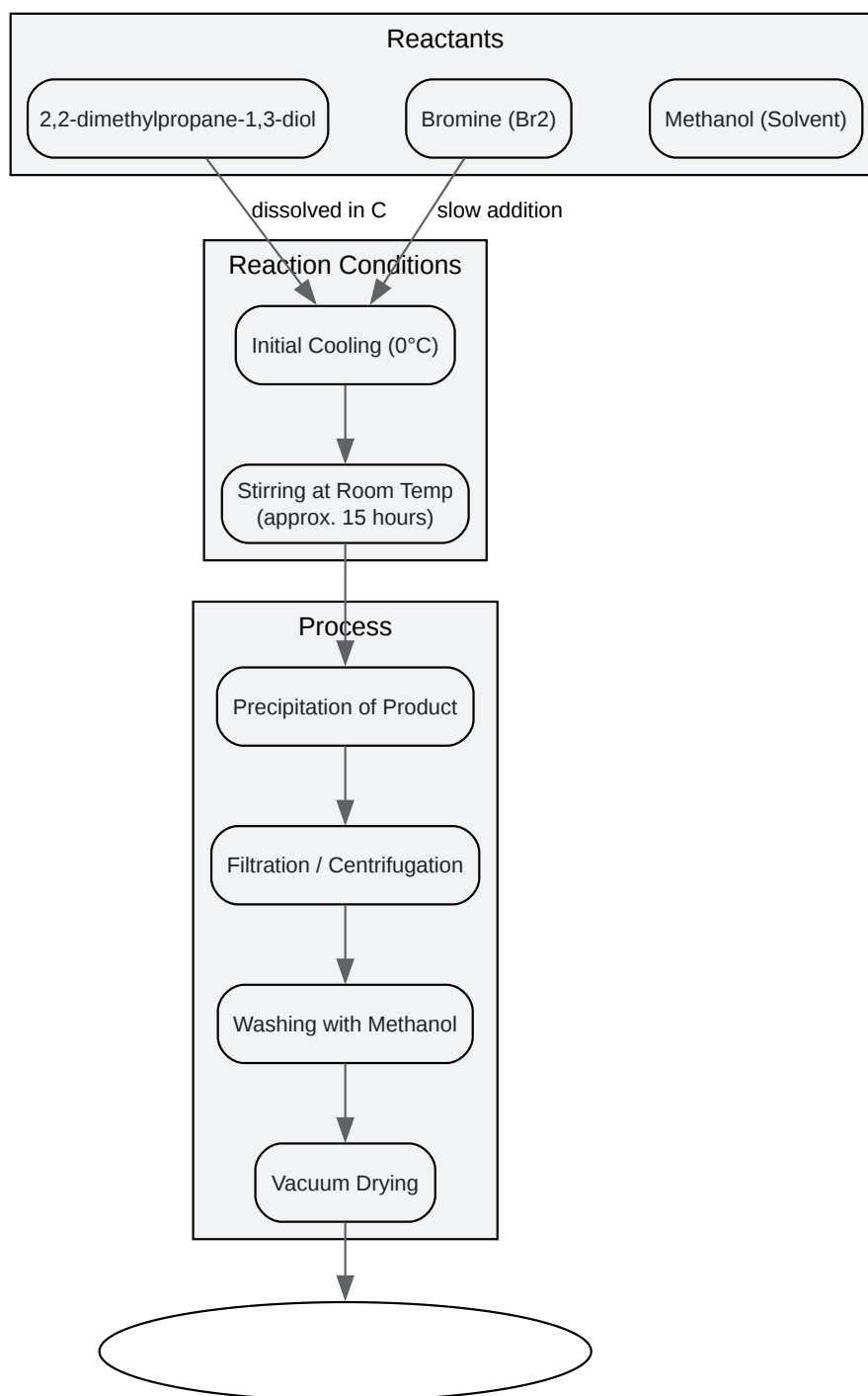
3.1. Synthesis of **1,3-Dibromo-2,2-dimethylpropane** via Bromination

A primary method for synthesizing this compound is the bromination of 2,2-dimethylpropane-1,3-diol (neopentyl glycol).[2]

Methodology:

- **Dissolution:** Dissolve 2,2-dimethylpropane-1,3-diol in a suitable solvent, such as methanol.
- **Cooling:** Cool the solution to 0°C in an ice bath.
- **Bromination:** Slowly add bromine to the cooled mixture in a controlled manner.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for approximately 15 hours.
- **Precipitation:** During this period, the product, **1,3-Dibromo-2,2-dimethylpropane**, will precipitate from the solution as a white solid.
- **Isolation:** The solid product can be separated from the solvent by filtration or centrifugation.
- **Purification:** The collected solid should be washed with fresh solvent (e.g., methanol) to remove impurities.
- **Drying:** Dry the final product under a vacuum to remove any residual solvent.

Synthesis of 1,3-Dibromo-2,2-dimethylpropane

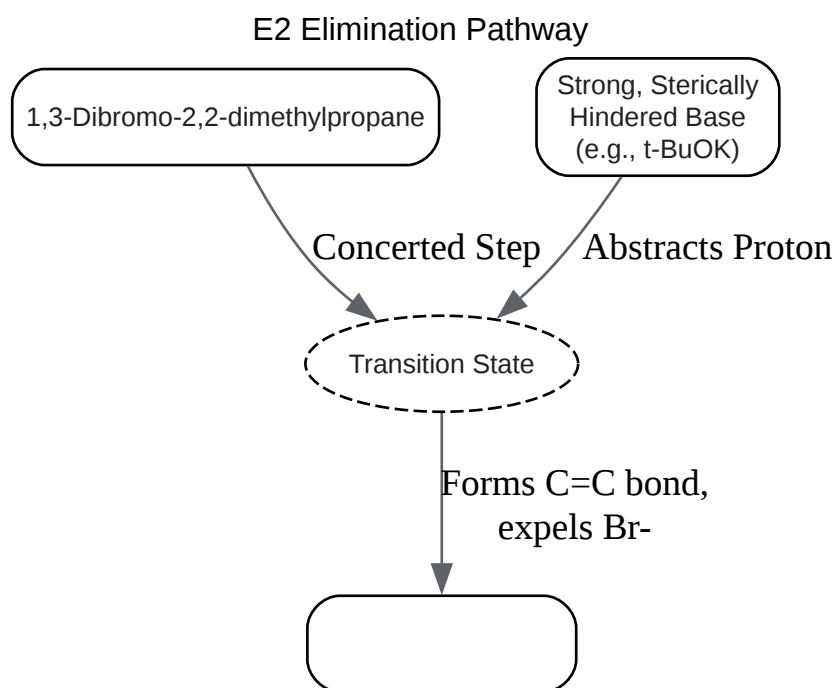
[Click to download full resolution via product page](#)Synthesis workflow for **1,3-Dibromo-2,2-dimethylpropane**.

3.2. Dehydrobromination Reaction (Illustrative Protocol)

While a specific protocol for **1,3-Dibromo-2,2-dimethylpropane** is not detailed in the provided results, the dehydrobromination of the related compound 1,3-Dibromo-2,2-dimethoxypropane illustrates a typical elimination reaction pathway.^[6] This type of reaction is expected to proceed via an E2 mechanism with a strong, sterically hindered base.^[6]

Methodology:

- **Preparation:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, add the dibromo-substrate (1.0 eq) and an anhydrous solvent like Tetrahydrofuran (THF).
- **Cooling:** Cool the flask to 0°C in an ice bath.
- **Base Preparation:** Dissolve a strong, non-nucleophilic base such as potassium tert-butoxide (t-BuOK) (1.1 eq) in anhydrous THF.
- **Addition:** Add the base solution dropwise to the stirred reaction mixture over 30 minutes, maintaining the temperature at 0°C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction to stir at room temperature and monitor its progress by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench it with a suitable reagent, such as water or a saturated aqueous solution of ammonium chloride (NH₄Cl).
- **Extraction:** Extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- **Washing:** Wash the combined organic layers with brine.
- **Purification:** The final product can be purified using standard techniques like column chromatography.



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Generalized E2 elimination pathway.

Safety and Handling

1,3-Dibromo-2,2-dimethylpropane is considered an irritant that may cause serious eye injury and is harmful if ingested.[1][4] It is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2).[1] When handling this chemical, appropriate personal protective equipment (PPE), such as tightly fitting safety goggles and impervious clothing, should be worn.[7] Work should be conducted in a well-ventilated area.[7]

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- To cite this document: BenchChem. [1,3-Dibromo-2,2-dimethylpropane physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585092#1-3-dibromo-2-2-dimethylpropane-physical-and-chemical-properties]

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